

A Technical Guide to the Chemical Properties of 2-Methyl-4-nonanol

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Compound of Interest

Compound Name: 2-Methyl-4-nonanol

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This technical guide provides a comprehensive overview of the known chemical and physical properties of **2-Methyl-4-nonanol**. Due to the limited availability of published data for this specific compound, this guide also includes detailed, generalized experimental protocols for the determination of key chemical properties, which can be applied to **2-Methyl-4-nonanol** in a laboratory setting.

Core Chemical Identity

2-Methyl-4-nonanol is a secondary alcohol with a ten-carbon backbone. Its structure consists of a nonane chain with a hydroxyl group at the fourth position and a methyl group at the second position.

Identifier	Value	Reference
Chemical Name	2-Methyl-4-nonanol	[1]
Synonym	4-Nonanol, 2-methyl-	[1]
CAS Registry Number	26533-31-3	[1]
Molecular Formula	C ₁₀ H ₂₂ O	[1]
Molecular Weight	158.2811 g/mol	[1]
IUPAC Standard InChI	InChI=1S/C10H22O/c1-4-5-6-7-10(11)8-9(2)3/h9-11H,4-8H2,1-3H3	[1]
IUPAC Standard InChIKey	IBHHTADZYDLHPM-UHFFFAOYSA-N	[1]

Quantitative Physical Properties

Specific quantitative physical property data for **2-Methyl-4-nonanol** is not readily available in the public domain. The following table lists the key physical properties and notes their data availability. For comparison, data for the related isomer, 2-Methyl-2-nonanol, is provided.

Property	Value for 2-Methyl-4-nonanol	Value for 2-Methyl-2-nonanol (Isomer)	Reference (for Isomer)
Boiling Point	Data not available	201.3 °C at 760 mmHg	[2]
Melting Point	Data not available	-1.53 °C (estimate)	[2]
Density	Data not available	0.828 g/cm ³	[2]
Solubility	Expected to be sparingly soluble in water, soluble in organic solvents.[3]	Data not available	
Refractive Index	Data not available	1.434	[2]
Flash Point	Data not available	81.1 °C	[2]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and identification of chemical compounds.

Spectrum Type	Availability	Notes	Reference
Infrared (IR) Spectrum	Available	The NIST Chemistry WebBook provides the gas-phase IR spectrum. Characteristic absorptions for alcohols include a strong, broad O-H stretch around 3200-3600 cm ⁻¹ and a C-O stretch in the 1050-1260 cm ⁻¹ region.[4]	[5]
Mass Spectrum (Electron Ionization)	Available	Data is available through the NIST Chemistry WebBook. Alcohols typically undergo alpha cleavage and dehydration in mass spectrometry.[6]	[1]
NMR Spectrum (¹ H and ¹³ C)	Data not readily available	The position of the -OH proton in ¹ H NMR can be confirmed by a "D ₂ O shake" experiment.[6]	

Experimental Protocols for Property Determination

The following are generalized experimental protocols that can be used to determine the key physical and spectroscopic properties of **2-Methyl-4-nonanol**.

Property	Experimental Protocol
Boiling Point	The boiling point can be determined using a simple distillation apparatus.[7] The sample is heated in a distilling flask, and the temperature at which the vapor pressure of the liquid equals the atmospheric pressure is recorded as the boiling point.[7] Alternatively, a MelTemp apparatus can be adapted for boiling point measurement of small samples.[8]
Melting Point	For solids, the melting point is determined by heating a small sample in a capillary tube within a melting point apparatus.[9][10] The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.[9] Since 2-Methyl-4-nonanol is likely a liquid at room temperature, this protocol would be applicable for determining its freezing point.
Density	The density of a liquid can be measured using a pycnometer or a vibrating tube density meter. [11] A simpler method involves accurately measuring the mass of a known volume of the liquid using a balance and a graduated cylinder. [12]
Solubility	To determine solubility, a small amount of 2-Methyl-4-nonanol would be added to a test tube containing a solvent (e.g., water, ethanol, diethyl ether). The mixture is agitated, and the miscibility is observed.[13] For quantitative measurement, the concentration of a saturated solution can be determined.
Refractive Index	The refractive index is measured using a refractometer.[14][15] A few drops of the liquid sample are placed on the prism of the instrument, and the refractive index is read directly, typically at a standard temperature

(e.g., 20°C or 25°C) and wavelength (e.g., 589 nm).[16]

Flash Point

The flash point can be determined using either a closed-cup (e.g., Pensky-Martens) or open-cup (e.g., Cleveland) apparatus.[17] The liquid is heated at a controlled rate, and an ignition source is periodically passed over the surface until a flash is observed.[18]

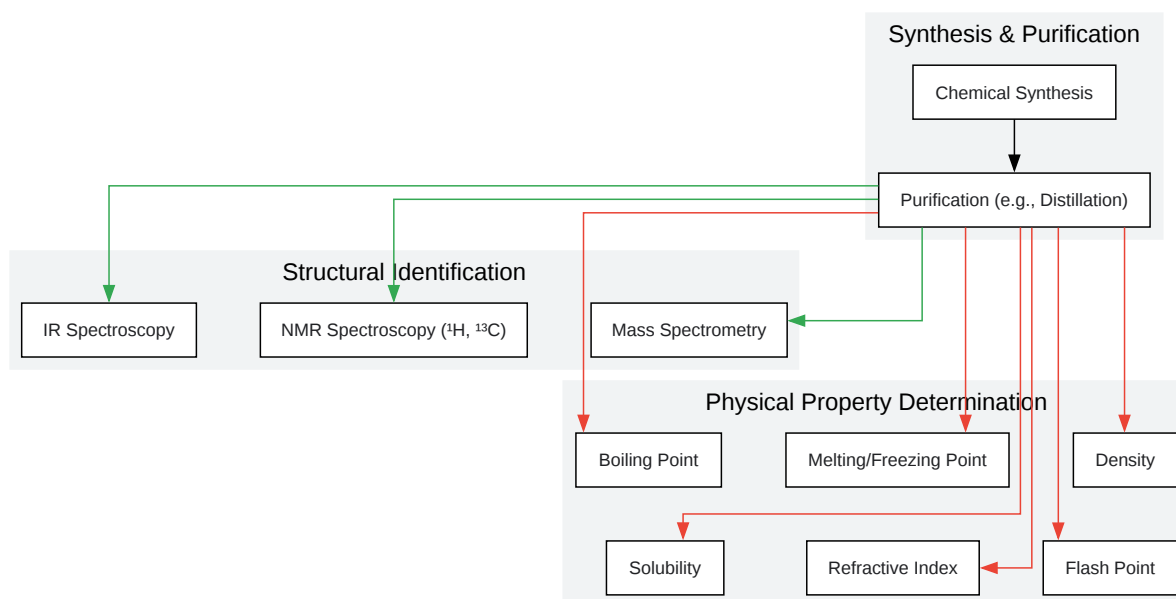
Infrared (IR) Spectroscopy

An IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer.[19] A liquid sample can be analyzed neat as a thin film between two salt plates or by using an Attenuated Total Reflectance (ATR) accessory. [19][20] A background spectrum is first collected, followed by the spectrum of the sample.[20]

Logical Workflow for Chemical Characterization

The following diagram illustrates a general workflow for the characterization of a chemical substance like **2-Methyl-4-nonanol**.

General Workflow for Chemical Characterization



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Caption: A general workflow for the synthesis, purification, structural identification, and physical property determination of a chemical compound.

Safety Information

While a specific Safety Data Sheet (SDS) for **2-Methyl-4-nonanol** was not retrieved, general safety precautions for similar long-chain alcohols should be observed. These compounds are typically flammable and may cause skin and eye irritation. Appropriate personal protective equipment (PPE), such as safety goggles, gloves, and a lab coat, should be worn when handling. Work should be conducted in a well-ventilated area or a fume hood.

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References

- 1. 4-Nonanol, 2-methyl- [webbook.nist.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 3.2 Solubility – Introductory Organic Chemistry [openoregon.pressbooks.pub]
- 4. orgchemboulder.com [orgchemboulder.com]
- 5. 4-Nonanol, 2-methyl- [webbook.nist.gov]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 8. phillysim.org [phillysim.org]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. westlab.com [westlab.com]
- 11. calnesis.com [calnesis.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 14. rudolphresearch.com [rudolphresearch.com]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. benchchem.com [benchchem.com]
- 17. Flammable Liquid - UN Class 3 - Prime Process Safety Center [primeprocesssafety.com]
- 18. What is Flash Point for Class 3 Flammable Liquid | Lion Technology [lion.com]
- 19. allsubjectjournal.com [allsubjectjournal.com]
- 20. aerosol.chem.uci.edu [aerosol.chem.uci.edu]
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